

Application Notes and Protocols for Bakkenolide IIIa in Neuroprotective Assays

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Compound of Interest

Compound Name: *Bakkenolide IIIa*

Cat. No.: *B15596293*

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Introduction

Bakkenolide IIIa, a sesquiterpene lactone isolated from the rhizome of *Petasites tricholobus*, has demonstrated significant neuroprotective properties in preclinical models of cerebral ischemic injury. Its mechanism of action involves the inhibition of apoptosis and neuroinflammation through the modulation of key signaling pathways, including the NF- κ B, Akt, and ERK1/2 pathways. These application notes provide a summary of effective dosages and detailed protocols for evaluating the neuroprotective effects of **Bakkenolide IIIa** in both in vivo and in vitro models.

Data Presentation: Effective Dosages of Bakkenolide IIIa

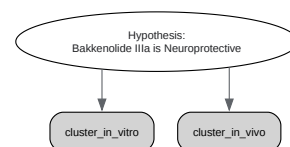
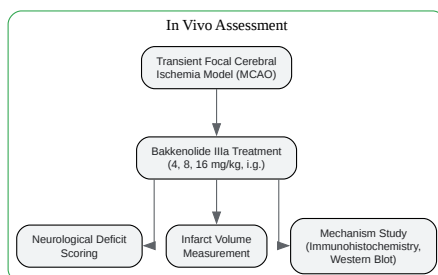
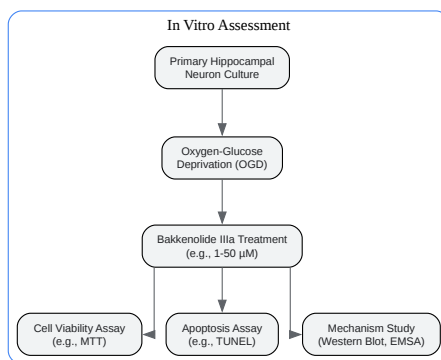
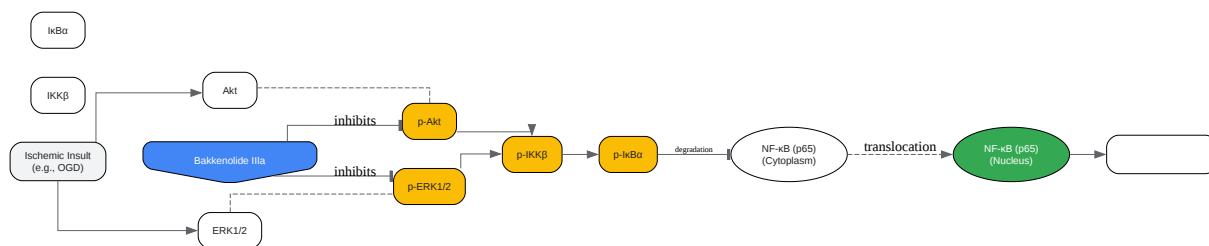
The following table summarizes the quantitative data on **Bakkenolide IIIa** dosages used in neuroprotective assays based on available literature.

Assay Type	Experimental Model	Dosage/Concentration	Key Findings	Reference
In Vivo Neuroprotection	Transient focal cerebral ischemia in rats	4, 8, 16 mg/kg (intragastric administration)	Reduced brain infarct volume, improved neurological deficit, and increased 72-hour survival rate.	[1]
In Vitro Neuroprotection	Primary hippocampal neurons (rat) with Oxygen-Glucose Deprivation (OGD)	*[1-50 µM] (Assumed effective range)	Increased cell viability, decreased apoptosis, and inhibited phosphorylation of Akt, ERK1/2, and NF-κB pathway proteins.	[1]

Note: The specific in vitro concentrations of **Bakkenolide IIIa** were not explicitly stated in the reviewed literature. The provided range is an assumed effective concentration based on typical small molecule screening for neuroprotective effects. Researchers should perform a dose-response study to determine the optimal concentration for their specific experimental setup.

Signaling Pathway of Bakkenolide IIIa in Neuroprotection

Bakkenolide IIIa exerts its neuroprotective effects by interfering with the inflammatory and apoptotic cascades initiated by ischemic events. The proposed signaling pathway involves the inhibition of Akt and ERK1/2 phosphorylation, which in turn prevents the activation of the NF-κB signaling pathway. This leads to a reduction in the expression of pro-inflammatory and pro-apoptotic proteins.



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References

- 1. Bakkenolide-IIIa Protects Against Cerebral Damage Via Inhibiting NF- κ B Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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